

Comparative Guide: Melting Point & Physicochemical Properties of Nitro-Substituted 3-Formylchromones

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Compound of Interest

Compound Name: 8-Nitro-4-oxo-4H-chromene-3-carbaldehyde
CAS No.: 1253654-82-8
Cat. No.: B109112

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Executive Summary

3-Formylchromone (4-oxo-4H-1-benzopyran-3-carboxaldehyde) is a privileged scaffold in medicinal chemistry, serving as a precursor for Schiff bases, chalcones, and various heterocycles. The introduction of a nitro group (

) onto the benzenoid ring significantly alters the compound's electronic landscape and crystal packing, resulting in distinct melting point (MP) shifts.

This guide compares the melting points of the parent compound against its 6-nitro, 7-nitro, and 8-nitro substituted analogs. The data reveals that positional isomerism plays a critical role in thermal stability, with the 7-nitro isomer displaying a markedly higher melting point compared to the 6-nitro and parent compounds, likely due to enhanced intermolecular stacking interactions.

Comparative Data Analysis

The following table synthesizes experimental melting point data from multiple synthetic studies. Note the significant deviation of the 7-nitro isomer and the destabilizing effect of steric bulk at the 8-position (observed in disubstituted analogs).

Table 1: Melting Point Comparison of Nitro-3-Formylchromones

Compound Name	Substituent Position	Melting Point (°C)	Appearance	Electronic Effect
3-Formylchromone (Parent)	None	151 – 153	White/Pale Yellow	Reference Standard
6-Nitro-3-formylchromone	C-6	157 – 161	Yellow Powder	Para- to ether oxygen; enhances planarity.
7-Nitro-3-formylchromone	C-7	222	Yellow Solid	Meta- to ether oxygen; significant lattice stability.
6-Methyl-8-nitro-3-formylchromone	C-6 (Me), C-8 ()	180	Yellow Solid	8-Nitro creates steric strain but Methyl adds VdW forces.
6-Chloro-8-nitro-3-formylchromone	C-6 (Cl), C-8 ()	108	Pink/Yellow Mass	Destabilized: 8-position bulk disrupts packing.

Structural Insights & Causality

- 6-Nitro vs. Parent: The introduction of the nitro group at C-6 causes a modest increase in melting point (~+8°C). The nitro group at this position is para to the ring oxygen, allowing for efficient resonance delocalization without significant steric disruption, maintaining a planar stacking arrangement similar to the parent.

- The 7-Nitro Anomaly: The dramatic increase to 222°C for the 7-nitro isomer suggests a highly ordered crystal lattice. In the 7-position, the nitro group is aligned to maximize intermolecular dipole-dipole interactions or stacking, which resists the phase transition to liquid more effectively than the 6-isomer.
- The 8-Position Steric Effect: Data from 8-nitro disubstituted derivatives (e.g., 6-chloro-8-nitro) shows a sharp drop in melting point (down to 108°C). The 8-position is "peri" to the ether oxygen (position 1). A bulky nitro group here creates electrostatic repulsion and steric clash with the oxygen lone pairs, twisting the molecule and disrupting the efficient planar packing required for a high melting point.

Experimental Protocols

A. Synthesis via Vilsmeier-Haack Reaction

The standard protocol for generating these compounds is the Vilsmeier-Haack formylation of substituted 2-hydroxyacetophenones.^{[1][2]} This method is self-validating: the formation of a "pink/red thick mass" indicates the successful generation of the iminium intermediate.

Reagents:

- Substituted 2-hydroxyacetophenone (e.g., 5-nitro-2-hydroxyacetophenone for the 6-nitro chromone).
- Phosphorus oxychloride (^{[3][4][5]})
- Dimethylformamide (DMF).^{[3][4][6]}

Step-by-Step Protocol:

- Reagent Preparation: In a 3-neck round-bottom flask under atmosphere, cool DMF (6 mL) to 0–5°C in an ice bath.
- Vilsmeier Complex: Add

(0.025 mol) dropwise with vigorous stirring. Critical Control Point: Maintain temperature below 10°C to prevent thermal decomposition of the Vilsmeier reagent. Stir for 30 minutes until a semi-solid white/yellow complex forms.

- Addition: Dissolve substituted 2-hydroxyacetophenone (0.01 mol) in minimal DMF and add dropwise to the complex.
- Cyclization: Remove ice bath. Stir at room temperature for 2 hours, then heat to 50–60°C for 2 hours. The mixture will turn into a viscous, dark-colored syrup (often pink or red for nitro derivatives).
- Hydrolysis (Work-up): Pour the reaction mixture onto 200g of crushed ice with vigorous stirring. The chromone aldehyde will precipitate as a solid.^{[3][4]}
- Purification: Filter the solid, wash with cold water to remove acidic residues, and recrystallize from ethanol or DMF/Ethanol mixtures to obtain analytical grade crystals.

B. Melting Point Determination

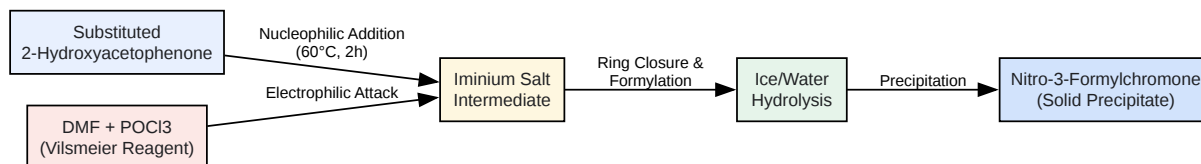
To ensure accuracy and reproducibility (Trustworthiness):

- Drying: Ensure the recrystallized sample is dried under vacuum at 40°C for 4 hours. Solvent inclusion (solvates) can depress melting points.
- Apparatus: Use a capillary melting point apparatus (e.g., Stuart SMP10 or equivalent) with a heating rate of 2°C/min near the expected transition.
- Calibration: Calibrate the device using a benzoic acid standard (MP 122°C) prior to measurement.

Visualizations

Diagram 1: Vilsmeier-Haack Synthesis Pathway

This flowchart illustrates the chemical transformation from acetophenone to the final chromone scaffold.

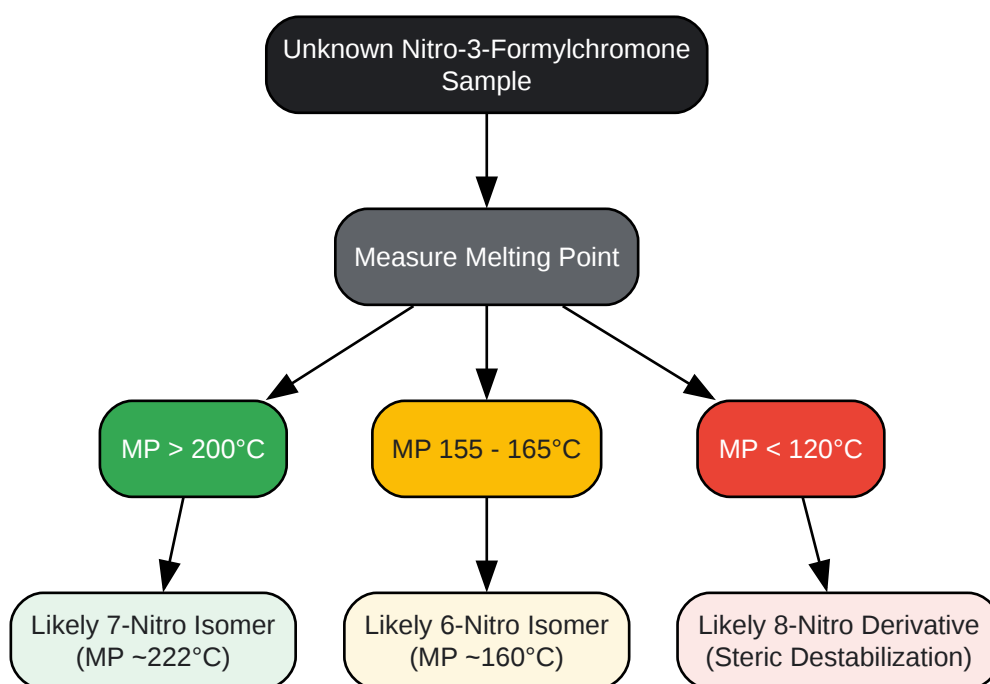


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Caption: Synthesis of nitro-substituted 3-formylchromones via Vilsmeier-Haack formylation.

Diagram 2: Identification Logic Tree

Use this logic flow to identify the specific isomer based on physical properties.



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Caption: Decision matrix for identifying nitro-chromone isomers based on thermal properties.

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